

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 2,5-Diisopropylphenol

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Compound of Interest

Compound Name: 2,5-Diisopropylphenol

CAS No.: 35946-91-9

Cat. No.: B050405

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AN-HPLC-025

Introduction

2,5-Diisopropylphenol is a positional isomer of propofol (2,6-diisopropylphenol), a widely used intravenous anesthetic agent. As a potential impurity or related substance in propofol formulations, the accurate and sensitive quantification of **2,5-diisopropylphenol** is crucial for quality control and safety assessment in the pharmaceutical industry. This application note presents a reliable reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **2,5-Diisopropylphenol**. The described protocol is suitable for researchers, scientists, and drug development professionals involved in the analysis of phenolic compounds and related substances.

Physicochemical Properties of 2,5-Diisopropylphenol

A summary of the key physicochemical properties of **2,5-Diisopropylphenol** is provided in the table below. This information is essential for method development and understanding the

chromatographic behavior of the analyte.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O
Molecular Weight	178.27 g/mol
Appearance	Colorless to pale yellow liquid or solid
Melting Point	Approximately 95.5 °C
Boiling Point	Approximately 263 °C at 760 mmHg
Solubility	Soluble in organic solvents like methanol and acetonitrile, with limited solubility in water.

Experimental Protocols

Instrumentation and Chromatographic Conditions

This section details the equipment and parameters for the HPLC analysis of **2,5-Diisopropylphenol**. The conditions are adapted from established methods for the analysis of propofol and its related impurities.

Parameter	Recommended Conditions
HPLC System	A standard HPLC system with a UV or PDA detector.
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
Mobile Phase	Isocratic elution with a mixture of Acetonitrile and Water (e.g., 65:35 v/v).
Flow Rate	1.0 mL/min.
Column Temperature	30 °C.
Detection Wavelength	UV detection at approximately 270 nm. Phenolic compounds typically exhibit strong absorbance in this region.
Injection Volume	10 µL.
Run Time	Approximately 10 minutes.

Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for the quantification of **2,5-Diisopropylphenol**.

- Stock Standard Solution (1000 µg/mL):
 - Accurately weigh approximately 25 mg of **2,5-Diisopropylphenol** reference standard.
 - Transfer the standard to a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase (Acetonitrile:Water, 65:35 v/v).
 - Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions:

- Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Preparation

The sample preparation procedure will vary depending on the matrix. For bulk drug substance or finished product analysis, a simple dilution is typically sufficient.

- Accurately weigh a portion of the sample containing the equivalent of approximately 25 mg of **2,5-Diisopropylphenol**.
- Transfer to a 25 mL volumetric flask.
- Add approximately 15 mL of the mobile phase and sonicate for 10 minutes to dissolve the sample.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Validation Summary

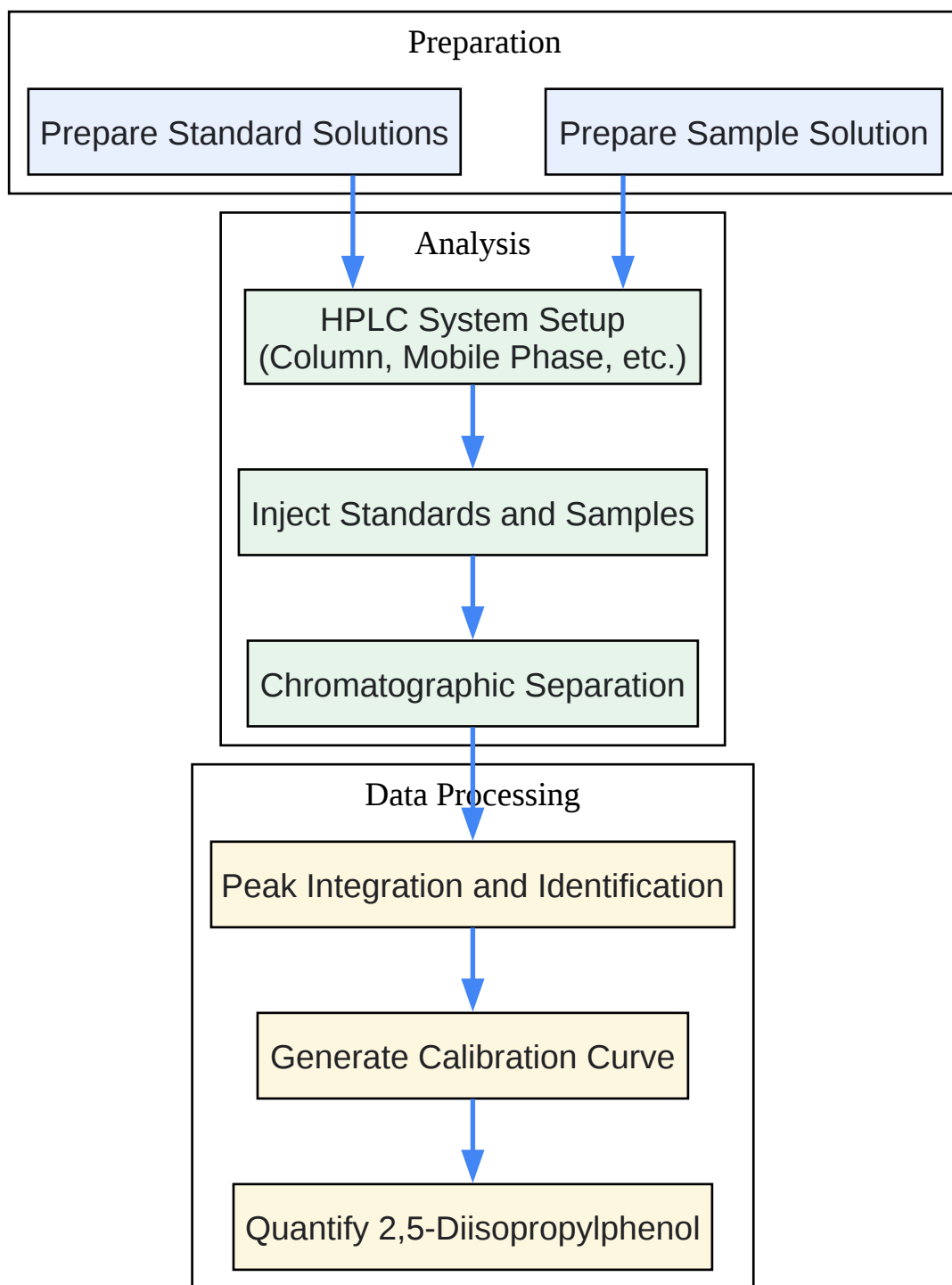
The following table summarizes the typical validation parameters and acceptance criteria for an HPLC method for the analysis of **2,5-Diisopropylphenol**, based on ICH guidelines. The presented quantitative data is representative and adapted from validated methods for the closely related isomer, propofol, and should be verified for **2,5-Diisopropylphenol** in a formal method validation study.

Parameter	Typical Results	Acceptance Criteria (as per ICH Q2(R1))
Retention Time (RT)	~ 5-7 minutes	Consistent RT with a relative standard deviation (RSD) of $\leq 2\%$.
Linearity (R^2)	≥ 0.999	Correlation coefficient (R^2) ≥ 0.995 .
Range	1 - 100 $\mu\text{g/mL}$	The range over which the method is linear, accurate, and precise.
Limit of Detection (LOD)	~ 0.1 $\mu\text{g/mL}$	Signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	~ 0.3 $\mu\text{g/mL}$	Signal-to-noise ratio of 10:1.
Accuracy (% Recovery)	98.0 - 102.0%	Within 98.0% to 102.0% for assay.
Precision (% RSD)	$\leq 2.0\%$	Repeatability (Intra-day) and Intermediate Precision (Inter-day) RSD $\leq 2.0\%$.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **2,5-Diisopropylphenol**.

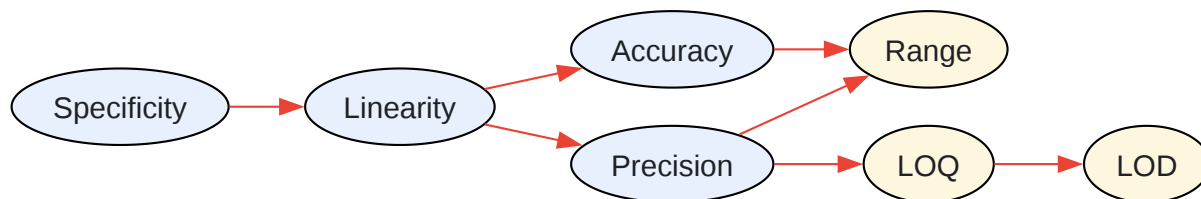


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Caption: Workflow for HPLC analysis of **2,5-Diisopropylphenol**.

Logical Relationship of Method Validation Parameters

The relationship between key HPLC method validation parameters is depicted in the diagram below.



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Caption: Interdependence of HPLC method validation parameters.

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